

# 3-Ethyl-2-methyloctane CAS number and molecular formula

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## Compound of Interest

Compound Name: 3-Ethyl-2-methyloctane

Cat. No.: B14551914

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## An In-depth Technical Guide to 3-Ethyl-2-methyloctane

This technical guide provides a concise overview of the chemical and physical properties of **3-Ethyl-2-methyloctane**, a saturated hydrocarbon. While this compound is not typically a focus of drug development or complex biological research, this document outlines its fundamental characteristics.

## Chemical Identity

Chemical Name: **3-Ethyl-2-methyloctane**

CAS Number: 62016-16-4[1][2]

Molecular Formula: C<sub>11</sub>H<sub>24</sub>[1][3][4]

## Physicochemical Data

A summary of key quantitative data for **3-Ethyl-2-methyloctane** is presented in Table 1.

Property	Value	Source
Molecular Weight	156.31 g/mol	[1][3]
IUPAC Name	3-ethyl-2-methyloctane	[1]
InChI	InChI=1S/C11H24/c1-5-7-8-9-11(6-2)10(3)4/h10-11H,5-9H2,1-4H3	[1]
InChIKey	ITDXDXCBDQBZEB-UHFFFAOYSA-N	[1][3]
SMILES	<chem>CCCCC(CC)C(C)C</chem>	[1][3]

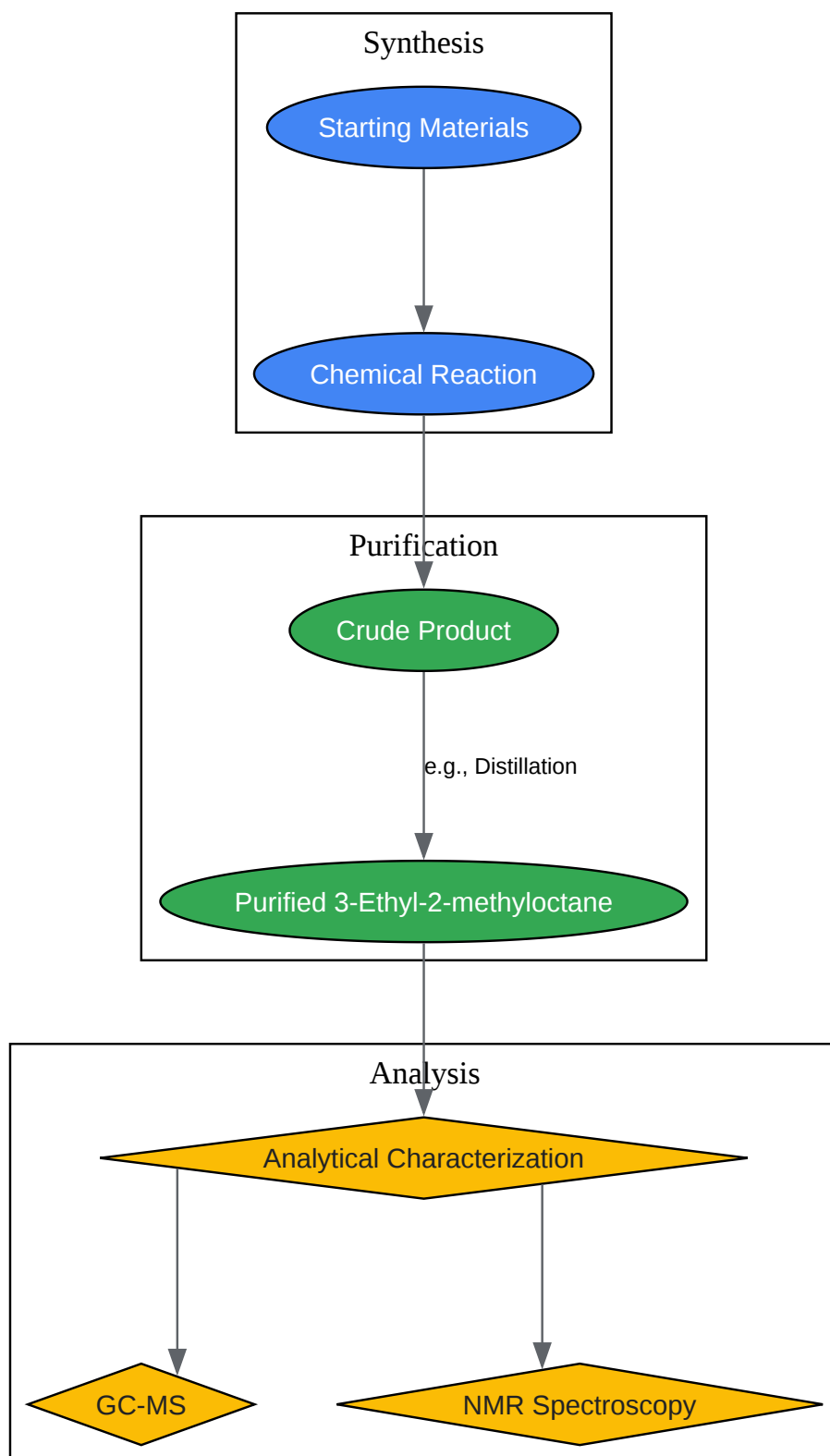
## Experimental Protocols and Biological Activity

**3-Ethyl-2-methyloctane** is a branched-chain alkane. Alkanes are nonpolar, saturated hydrocarbons that are generally chemically inert and lack functional groups that would confer significant biological activity. Consequently, they are not typically investigated as drug candidates or for their role in biological signaling pathways. Their primary applications in a research or industrial setting are as solvents, standards for chromatography, or as components of fuel mixtures.

Due to the nature of this compound, there are no established experimental protocols for its use in biological assays or drug development studies. The primary experimental procedures involving **3-Ethyl-2-methyloctane** would be analytical methods for its identification and quantification, such as gas chromatography and mass spectrometry.

## Logical Relationships and Workflows

Given the absence of known biological activity or complex experimental applications, a logical workflow for **3-Ethyl-2-methyloctane** in a research context would be limited to its synthesis, purification, and analytical characterization.



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Caption: A generalized workflow for the synthesis and analysis of **3-Ethyl-2-methyloctane**.

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## References

- 1. 3-Ethyl-2-methyloctane | C<sub>11</sub>H<sub>24</sub> | CID 15174536 - PubChem [pubchem.ncbi.nlm.nih.gov]
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